Application Notes and Protocols for the Formulation of Enrofloxacin

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Compound of Interest

Compound Name:	*Ecenofloxacin*
CAS No.:	*162301-05-5*
Cat. No.:	*B064324*

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Abstract

Enrofloxacin is a broad-spectrum fluoroquinolone antibiotic critical in veterinary medicine for treating a wide array of bacterial infections.[2][4][5] Its mechanism of action involves the inhibition of bacterial DNA gyrase and topoisomerase IV, essential enzymes for DNA replication and transcription.[6][7] Despite its potent bactericidal activity, Enrofloxacin presents significant formulation challenges, primarily stemming from its poor aqueous solubility and bitter taste, which can impede both oral and parenteral product development and limit its bioavailability.[1][2][4][8] This document provides a comprehensive guide for researchers and drug development professionals, detailing the pre-formulation analysis and strategic protocols for developing effective oral and parenteral dosage forms of Enrofloxacin. The methodologies described herein are grounded in established scientific principles and aim to systematically address the physicochemical limitations of the active pharmaceutical ingredient (API).

Part 1: Foundational Pre-formulation & Characterization

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A successful formulation is built upon a thorough understanding of the API's intrinsic properties. Enrofloxacin is an amphoteric and lipophilic molecule, characteristics that govern its behavior in various solvents and physiological environments.[1][3]

Physicochemical Properties

The key properties of Enrofloxacin that directly influence formulation design are summarized below.

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Property	Value / Description	Formulation Implication	Source
Molecular Formula	$C_{19}H_{22}FN_3O_3$	-	[3][9][10]
Molecular Weight	359.4 g/mol	-	[3][9]
Appearance	Pale yellow crystalline solid	Influences handling and processing.	[9][10]
Melting Point	219-221 °C	Important for thermal analysis and processing methods like hot-melt extrusion.	[10]
pKa	pKa1 = 6.06 (carboxylic acid), pKa2 = 7.70 (piperazine)	Amphoteric nature means solubility is highly pH-dependent. Minimum solubility occurs at the isoelectric point (pH 6.85).[2]	[2]
Aqueous Solubility	Very poor. Reported values range from 0.14 mg/mL to 0.45 mg/mL at neutral pH.	This is the primary hurdle for both oral and parenteral formulations, potentially leading to dissolution-limited absorption.[2][8][11][12]	[2][8][11][12]
Solubility (Organic)	Soluble in DMSO (warmed) and DMF. Slightly soluble in methanol.	Useful for analytical method development and certain formulation approaches (e.g., solvent evaporation).	[9][12]
Taste	Bitter	A major challenge for oral formulations,	[1][4][5]

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	especially liquid forms, impacting patient compliance.[1] [4][5]

Analytical Methodology: HPLC

A robust analytical method is required for quantification throughout the formulation process. High-Performance Liquid Chromatography (HPLC) is the standard for Enrofloxacin.

Protocol 1.1: Standard HPLC Method for Enrofloxacin Quantification

- Objective: To establish a reliable HPLC method for determining Enrofloxacin concentration in raw materials and formulated products.
- Instrumentation: HPLC system with UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm).
- Mobile Phase: A typical mobile phase consists of a mixture of an aqueous buffer and an organic solvent. An example is 14% acetonitrile, 85% water, 0.4% triethylamine, and 0.6% phosphoric acid.[13] The exact ratio should be optimized for ideal peak shape and retention time.
- Flow Rate: 1.0 mL/min.[13]
- Detection: UV detection at 294 nm.[13]
- Procedure:
  - Prepare a stock solution of Enrofloxacin standard (e.g., 1.0 mg/mL) in a 1:1 (v/v) mixture of acetonitrile and water.[13]
  - Perform serial dilutions to create a calibration curve (e.g., 0.1 to 2.5 µg/mL).[13]
  - Prepare samples by dissolving the formulation in the mobile phase or a suitable solvent and diluting to fall within the calibration range.

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- Inject samples and standards onto the HPLC system.
- Quantify Enrofloxacin concentration by comparing the peak area of the sample to the calibration curve.

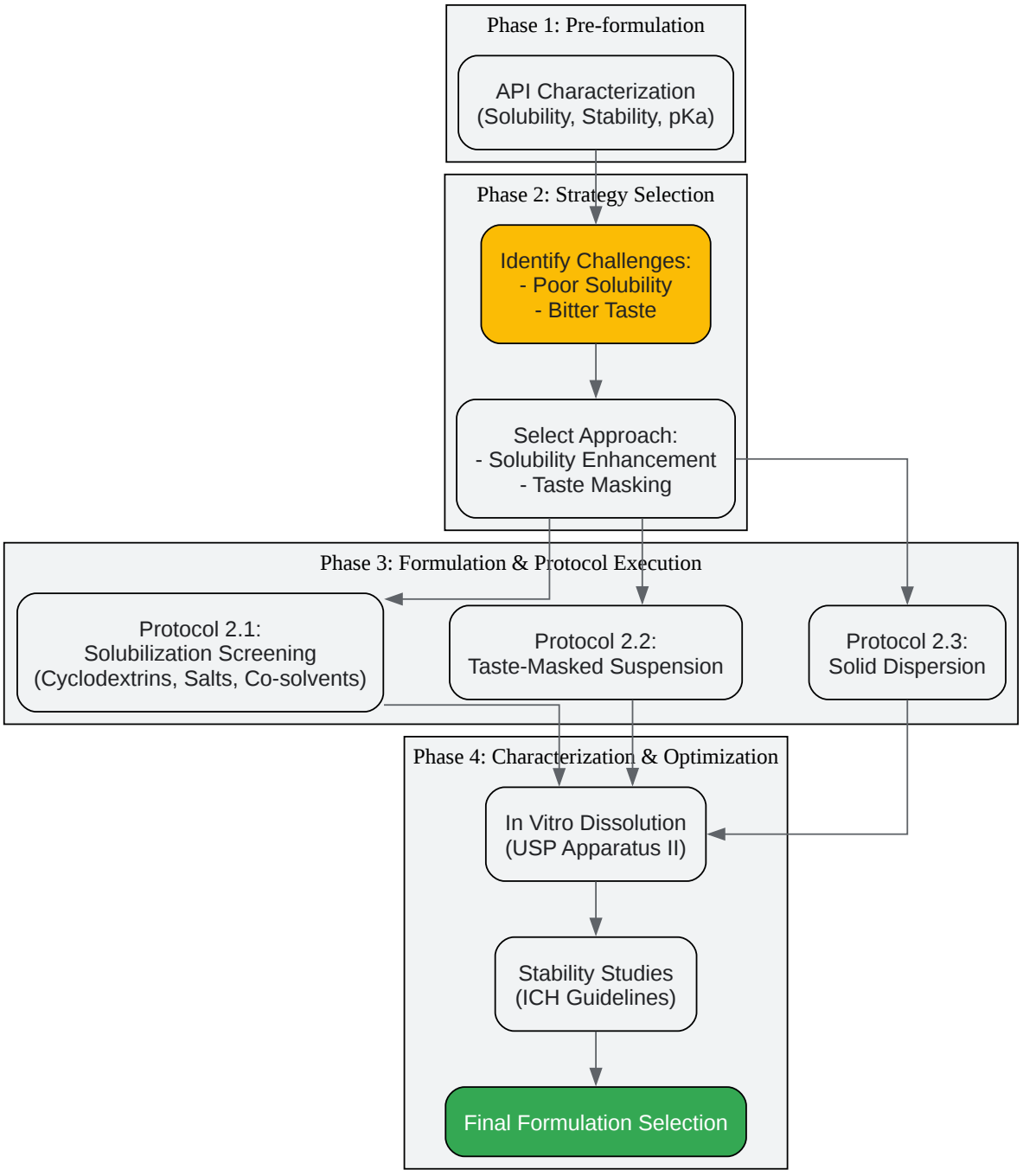
- Trustworthiness: This protocol must be validated according to ICH guidelines for linearity, accuracy, precision, and specificity to ensure trustworthy and reproducible results.

Part 2: Formulation Strategies for Oral Administration

Oral delivery is often preferred due to convenience and patient compliance. The primary goals for oral Enrofloxacin formulation are to enhance aqueous solubility to ensure adequate bioavailability and to mask its pronounced bitter taste.[5][14]

Workflow for Oral Formulation Development

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Caption: Workflow for Oral Enrofloxacin Formulation.

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Solubility Enhancement Techniques

Several proven strategies can dramatically increase the solubility of Enrofloxacin.

Protocol 2.1: High-Throughput Solubility Screening

- Expertise & Causality: The choice of solubilizer is critical. This screening protocol allows for the efficient evaluation of various excipients to identify the most effective system. The mechanism of each class of excipient differs: co-solvents modify the polarity of the solvent, surfactants form micelles to entrap the drug, cyclodextrins form inclusion complexes, and salt formation alters the crystal lattice energy.[1][2][8][14]
- Methodology:
  - Prepare saturated solutions of Enrofloxacin in a series of vehicles at a controlled temperature (e.g., 25°C).
  - Vehicles to Screen:
    - Co-solvents: Aqueous solutions of ethanol, propylene glycol (PG), and polyethylene glycol (PEG) 400 at various concentrations (e.g., 10%, 20%, 40% v/v).
    - Surfactants: Aqueous solutions of sodium dodecyl sulfate (SDS) and Tween-80 at concentrations above their critical micelle concentration (CMC). Studies have shown ionic surfactants like SDS to be particularly effective.[8]
    - Cyclodextrins: Aqueous solutions of 2-hydroxypropyl-β-cyclodextrin (HP-β-CD). This has been shown to increase solubility by over 900-fold.[1]
    - pH Modification: Buffers at various pH values (e.g., pH 4.0, 5.0, 8.0, 9.0). Solubility is lowest near the isoelectric point (pH 6.85) and increases at lower or higher pH.[2]
  - Equilibrate the samples for 24-48 hours with constant agitation.
  - Centrifuge the samples to pellet the excess, undissolved API.
  - Carefully withdraw the supernatant, filter through a 0.22 µm filter, and dilute appropriately.

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- Analyze the concentration of dissolved Enrofloxacin using the validated HPLC method (Protocol 1.1).

- Data Presentation:

Excipient System	Concentration	Measured Solubility (mg/mL)	Fold Increase
Deionized Water (Control)	-	~0.14 - 0.23	1x
Ethanol	40% (v/v)	Hypothetical Data	Calculate
Propylene Glycol	40% (v/v)	Hypothetical Data	Calculate
Sodium Dodecyl Sulfate (SDS)	1% (w/v)	Hypothetical Data	Calculate
HP-β-Cyclodextrin	10% (w/v)	Hypothetical Data	Calculate
pH 5.0 Buffer	-	Hypothetical Data	Calculate

Taste Masking and Oral Suspension

For liquid oral dosage forms, taste-masking is non-negotiable for compliance.[5][14] Complexation with cyclodextrins or the use of ion-exchange resins are effective techniques.[14]

Protocol 2.2: Preparation of a Taste-Masked Oral Suspension

- Expertise & Causality: This protocol utilizes HP-β-CD for the dual purpose of enhancing solubility and masking taste by forming an inclusion complex that limits the interaction of the bitter drug molecules with taste receptors.[1][14] A suspending agent (Xanthan Gum) is used to ensure dose uniformity.

- Materials:

  - Enrofloxacin API

  - 2-hydroxypropyl-β-cyclodextrin (HP-β-CD)

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- Xanthan Gum (suspending agent)
- Glycerin (wetting agent/sweetener)
- Sodium Benzoate (preservative)
- Artificial sweetener (e.g., Sucralose)
- Flavoring agent
- Purified Water

- Methodology:
  - Complexation Step: In a primary vessel, dissolve the HP-β-CD in purified water with stirring. Slowly add the Enrofloxacin API to the cyclodextrin solution. Continue stirring for 1-2 hours to allow for complete inclusion complex formation.
  - Vehicle Preparation: In a separate vessel, disperse Xanthan Gum in Glycerin to form a smooth slurry. This prevents clumping when added to water.
  - Slowly add the Xanthan Gum/Glycerin slurry to the main vessel containing the Enrofloxacin-CD complex with continuous mixing.
  - Dissolve the Sodium Benzoate, sweetener, and flavoring agent in a small amount of water and add to the main batch.
  - Adjust the final volume with purified water and mix until a uniform suspension is achieved.
- Self-Validation: The final product must be tested for drug content uniformity, viscosity, pH, redispersibility, and dissolution profile to ensure quality and performance.

Salt Formation for Enhanced Solubility

Creating a salt of the parent drug is a powerful chemical modification to improve solubility.[2][11] Enrofloxacin mesylate has been shown to have an aqueous solubility of ~483 mg/mL, a dramatic increase from the parent drug.[2][12]

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Protocol 2.3: Synthesis of Enrofloxacin Mesylate for Oral Formulation

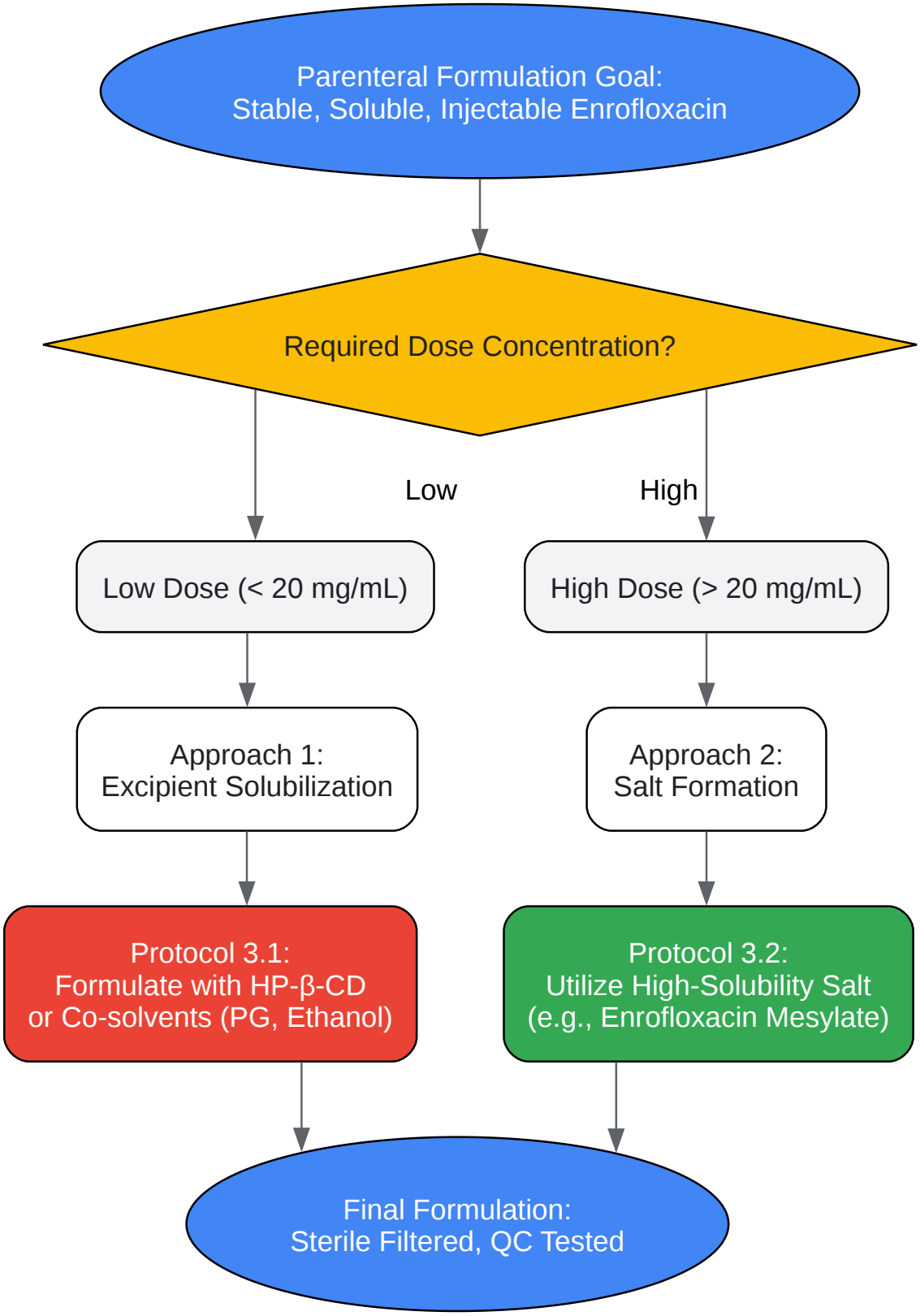
- Expertise & Causality: This protocol creates a methanesulfonic acid salt of Enrofloxacin. The salt form has significantly different (and superior) crystal packing and hydration properties compared to the zwitterionic parent molecule, leading to a profound increase in aqueous solubility.[2][11] This highly soluble salt can then be incorporated into various oral dosage forms.
- Methodology (based on literature[2]):
  - Disperse 1 g of Enrofloxacin in 2 mL of water at 25°C.
  - Add 6.2 mL of 0.45 mol/L methanesulfonic acid (a 1:1 molar ratio) to the dispersion.
  - Stir the solution (20-30 rpm) until the solution becomes clear, indicating the salt has formed and dissolved.
  - Filter the resulting solution to remove any particulates.
  - Slowly evaporate the solvent under a 45°C water bath to obtain the solid Enrofloxacin mesylate salt.
- Characterization: The resulting salt should be characterized using techniques like FTIR, DSC, and XRPD to confirm its identity and purity. Its solubility must be formally quantified.
- Application: The highly soluble Enrofloxacin mesylate can be used to formulate oral solutions or filled into capsules for rapid dissolution.

Part 3: Formulation Strategies for Parenteral Administration

Parenteral formulations are essential for severe infections or when the oral route is compromised.[15] The absolute requirements are sterility, isotonicity, physiological pH (where possible), and, crucially for Enrofloxacin, complete solubilization of the drug to prevent precipitation upon injection.

Decision Logic for Parenteral Formulation

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Caption: Decision Tree for Parenteral Formulation Strategy.

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Protocol 3.1: Parenteral Solution using HP-β-Cyclodextrin

- Expertise & Causality: For low-to-moderate strength injections, HP-β-CD is an excellent choice as it is a well-established, safe parenteral excipient that significantly enhances solubility via inclusion complexation.[1] This avoids the use of potentially irritating organic co-solvents.
- Materials:
  - Enrofloxacin API
  - HP-β-Cyclodextrin (parenteral grade)
  - Sodium Chloride (tonicity agent)
  - Water for Injection (WFI)
- Methodology:
  - Dissolve HP-β-CD in approximately 80% of the final volume of WFI.
  - Slowly add Enrofloxacin to the solution while stirring until it is fully dissolved.
  - Add Sodium Chloride to adjust for tonicity.
  - Adjust the final volume with WFI.
  - Sterile filter the final solution through a 0.22 µm PVDF filter into sterile vials under aseptic conditions.
- Self-Validation: The final product must be tested for sterility, endotoxins, particulate matter, pH, osmolality, and drug content before release.

Protocol 3.2: High-Concentration Parenteral Solution via Salt Formation

- Expertise & Causality: To achieve a high-concentration formulation suitable for smaller injection volumes, leveraging a highly soluble salt form is the most effective strategy. Using

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Enrofloxacin mesylate (~483 mg/mL solubility) allows for the creation of concentrated solutions that are not possible with the parent API.[2][12]

- Materials:
  - Pre-synthesized Enrofloxacin Mesylate (from Protocol 2.3)
  - Citric Acid / Sodium Citrate (for pH buffering and stability)
  - Water for Injection (WFI)
- Methodology:
  - Prepare a citrate buffer at a pH that ensures maximum salt stability (determined during pre-formulation).
  - Dissolve the Enrofloxacin mesylate in the buffer solution. Due to its high solubility, this should proceed rapidly.
  - Verify the pH of the final solution and adjust if necessary.
  - Sterile filter through a 0.22 µm filter into the final sterile containers.
- Trustworthiness: This approach provides a robust solution, but stability is paramount. A full ICH stability study (accelerated and long-term) is required to ensure the salt does not revert to the less soluble parent form or degrade over time.

Part 4: Pharmacokinetic & Pharmacodynamic (PK/PD) Considerations

Formulation development must be guided by the desired pharmacokinetic profile. Enrofloxacin is a concentration-dependent antibiotic, meaning its efficacy is best predicted by the ratio of the peak plasma concentration (Cmax) to the minimum inhibitory concentration (MIC) and the area under the concentration-time curve (AUC) to the MIC.[16][17][18]

- Target PK/PD Ratios for Optimal Efficacy:
  - Cmax/MIC: ≥ 10

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- AUC_{0-24}/MIC: ≥ 125 (for Gram-negative bacteria)

The selected formulation must be capable of achieving these targets in vivo. For example, a formulation with poor dissolution will likely result in a low Cmax and AUC, leading to sub-optimal therapeutic outcomes and promoting the development of bacterial resistance.[17][19][20]

Typical Pharmacokinetic Parameters of Enrofloxacin (Varies by species and route)

Parameter	Description	Typical Value Range (Oral)	Source
Tmax	Time to reach peak plasma concentration	0.65 - 1.5 hours	[2][16]
Cmax	Peak plasma concentration	0.87 - 3.82 µg/mL (dose-dependent)	[2][16]
Bioavailability (F)	Fraction of drug absorbed	~80% - 98%	[10][16]
$t_{1/2}$	Elimination half-life	5 - 25 hours (species-dependent)	[10][16]

A successful formulation will demonstrate rapid dissolution (for immediate-release oral forms) and result in a PK profile that meets or exceeds the established efficacy targets.

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